

Nepheline syenite structural formula and crystallography

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Compound Name: Nepheline syenite

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An In-depth Technical Guide on the Structural Formula and Crystallography of **Nepheline Syenite**

Introduction

Nepheline syenite is a holocrystalline, intrusive igneous rock predominantly composed of the minerals nepheline and alkali feldspar.[1] It is classified as a felsic, alkaline rock, characterized by a silica-undersaturated composition, meaning it is devoid of quartz.[1][2] The unique chemical and physical properties of **nepheline syenite**, largely dictated by its primary mineral constituent, nepheline, make it a valuable raw material in the manufacturing of glass, ceramics, and other industrial products.[3][4] This technical guide provides a comprehensive overview of the structural formula, chemical composition, and crystallographic properties of nepheline, the defining mineral of **nepheline syenite**. It also details the experimental protocols used for its characterization.

Chemical Composition and Structural Formula

Nepheline syenite is a rock and therefore does not have a fixed chemical formula. Its bulk composition is variable but is generally rich in alkalis (Na_2O and K_2O) and alumina (Al_2O_3), with silica (SiO_2) content typically ranging from 53% to 62% by weight.[1]

The defining mineral, nepheline, is a feldspathoid with an ideal structural formula of $(\text{Na},\text{K})\text{AlSiO}_4$. [3] More specifically, the accepted formula reflecting the typical 3:1 sodium-to-potassium atomic ratio is $\text{Na}_3\text{K}(\text{Al}_4\text{Si}_4\text{O}_{16})$. [5][6][7] The structure is a tectosilicate, or framework

silicate, derived from the high-temperature silica polymorph, tridymite.[3][6][7] In this framework, aluminum atoms substitute for half of the silicon atoms.[3][7] This substitution of Al^{3+} for Si^{4+} creates a charge imbalance that is neutralized by the incorporation of alkali cations (Na^+ and K^+) into interstitial voids within the crystal lattice.[6][7][8]

The table below summarizes the ideal elemental composition of nepheline based on the formula $\text{Na}_3\text{K}(\text{Al}_4\text{Si}_4\text{O}_{16})$.

Element	Symbol	Atomic Weight (g/mol)	Atoms in Formula	Total Weight (g/mol)	Weight Percent (%)
Sodium	Na	22.990	3	68.970	11.803
Potassium	K	39.098	1	39.098	6.691
Aluminum	Al	26.982	4	107.928	18.470
Silicon	Si	28.085	4	112.340	19.226
Oxygen	O	15.999	16	255.984	43.810
Total	584.320	100.00			

Data sourced
from Mindat.

[5]

Crystallography of Nepheline

Nepheline crystallizes in the hexagonal system and is characterized by a framework of interconnected six-membered rings of silica and alumina tetrahedra.[3] This arrangement results in two types of interstitial sites: larger, nearly hexagonal sites typically occupied by potassium ions, and smaller, irregular sites occupied by sodium ions.[3][6]

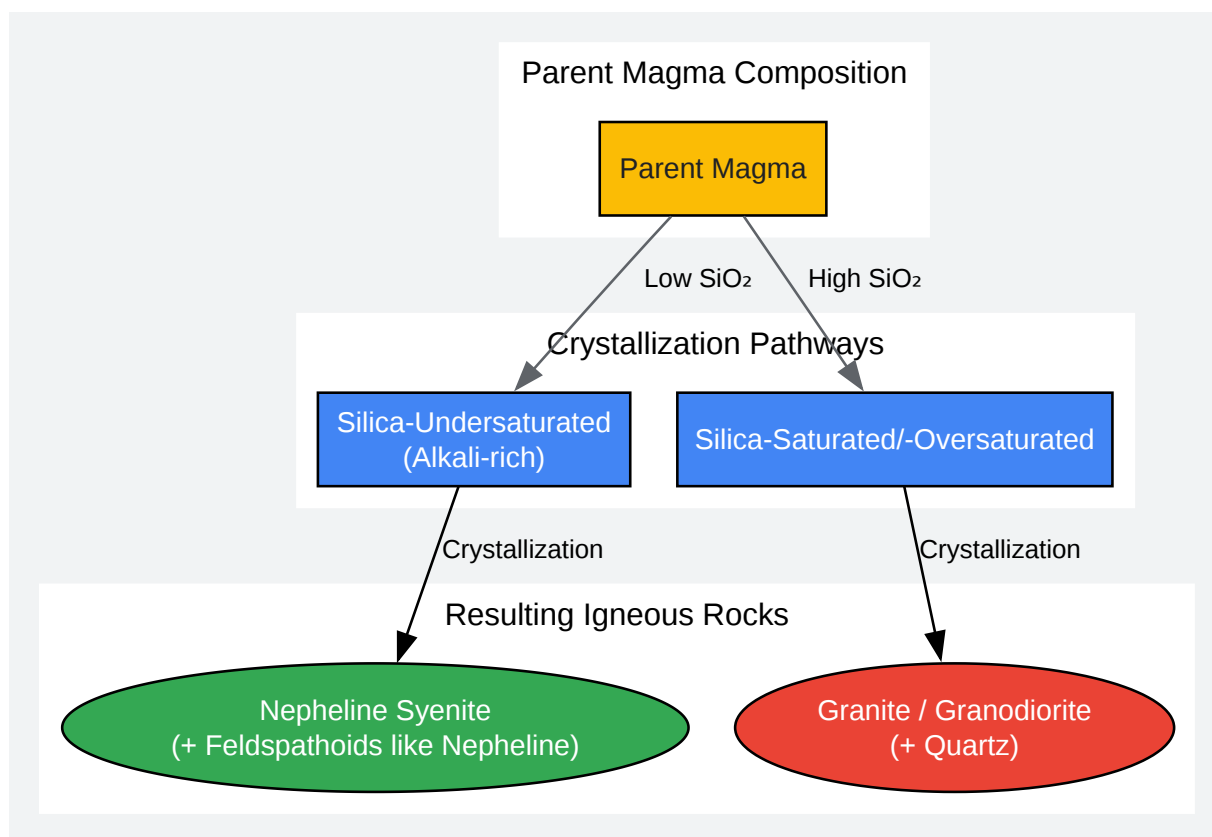
The key crystallographic parameters for nepheline are summarized in the table below.

Parameter	Value	Source(s)
Crystal System	Hexagonal	[3][5][9]
Crystal Class (H-M)	Pyramidal (6)	[3][5]
Space Group	P6 ₃	[3][5][6][8]
Unit Cell Dimensions	a = 9.993 - 10.01 Å, c = 8.374 - 8.405 Å	[5][6][9][10]
Unit Cell Volume (V)	724.19 - 729.35 Å ³	[5][6][9][10]
Formula Units (Z)	8 (for Na ₃ KAl ₄ Si ₄ O ₁₆)	[5][9]

Note: The range in unit cell dimensions reflects minor compositional variations and ordering in natural nepheline samples.

Logical Framework for Nepheline Syenite Formation

The formation of **nepheline syenite** is fundamentally linked to the silica content of the parent magma. The diagram below illustrates the divergent crystallization paths of silica-undersaturated versus silica-saturated magmas.



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Caption: Logical diagram of magma differentiation based on silica saturation.

Experimental Protocols for Characterization

The determination of the chemical and crystallographic properties of nepheline and its host rock, **nepheline syenite**, relies on several key analytical techniques.

X-Ray Diffraction (XRD)

X-ray diffraction is the primary method used to determine the crystal structure, space group, and precise unit cell parameters of crystalline materials like nepheline.

- Principle: A collimated beam of X-rays is directed at a sample. The X-rays are diffracted by the crystalline lattice planes, producing a unique diffraction pattern of constructive interference peaks at specific angles (2θ). The positions and intensities of these peaks are a fingerprint of the crystal structure.

- Methodology (Single-Crystal XRD):
 - A small, high-quality single crystal of nepheline (typically < 0.5 mm) is isolated from the host rock.
 - The crystal is mounted on a goniometer and centered in the X-ray beam of a diffractometer.
 - The crystal is rotated while being irradiated, and a detector collects the diffraction data over a wide range of angles.
 - The resulting data are processed to determine the unit cell dimensions and space group symmetry.[\[6\]](#)
 - Advanced refinement techniques, such as Rietveld refinement, are then used to solve the crystal structure, yielding the precise atomic positions of Na, K, Al, Si, and O within the unit cell.[\[8\]](#)[\[10\]](#)
- Methodology (Powder XRD):
 - A sample of **nepheline syenite** is crushed and milled to a fine, homogeneous powder.[\[11\]](#)
 - The powder is packed into a sample holder and analyzed in a powder diffractometer.
 - The resulting diffractogram shows peaks corresponding to all crystalline phases present in the rock (e.g., nepheline, microcline, albite).[\[12\]](#)[\[13\]](#)
 - The mineral phases are identified by comparing the peak positions to a standard database, such as the ICDD PDF (International Centre for Diffraction Data, Powder Diffraction File).[\[12\]](#)

Electron Probe Microanalysis (EPMA)

EPMA is a non-destructive technique used to determine the precise elemental composition of microscopic areas of a sample.

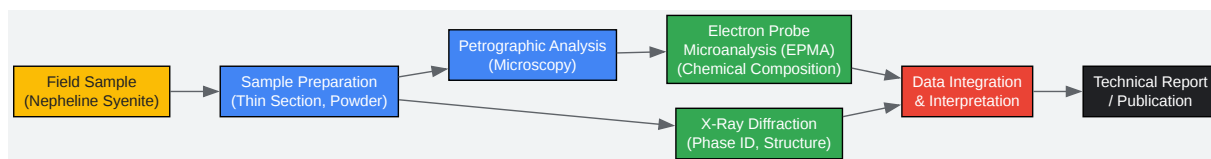
- Principle: A focused beam of high-energy electrons is directed at a specific point on a polished sample surface. This causes the atoms in the sample to emit characteristic X-rays.

The wavelengths and intensities of these X-rays are measured by wavelength-dispersive spectrometers (WDS), allowing for the identification and quantification of the elements present.

- Methodology:
 - A thin, polished section of **nepheline syenite** is prepared and coated with a thin layer of carbon to ensure electrical conductivity.
 - The sample is placed in the EPMA chamber under high vacuum.
 - The electron beam is targeted onto individual nepheline grains, often at multiple points to check for compositional zoning.^[14]
 - The emitted X-ray intensities for elements (Na, K, Al, Si, Ca, Fe, etc.) are measured and compared against those from well-characterized standard materials of known composition.
 - Matrix corrections (ZAF or similar) are applied to the raw data to account for atomic number (Z), absorption (A), and fluorescence (F) effects, yielding accurate quantitative elemental concentrations.^{[6][15]}

General Experimental Workflow

The comprehensive characterization of **nepheline syenite** follows a structured workflow, integrating petrographic analysis with the detailed crystallographic and chemical analyses described above.



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Caption: Standard experimental workflow for **nepheline syenite** characterization.

Physical and Optical Properties of Nepheline

In addition to its crystallographic and chemical nature, nepheline exhibits distinct physical and optical properties that aid in its identification.

Property	Description / Value	Source(s)
Mohs Hardness	5.5 - 6	[3]
Specific Gravity	2.55 - 2.65	[3]
Luster	Vitreous to greasy	[3]
Color	White, gray, yellowish, reddish	[3]
Streak	White	[3]
Cleavage	Poor on	[3]
Fracture	Subconchoidal	[3]
Optical Class	Uniaxial (-)	[3]
Refractive Indices	$n_{\omega} = 1.529\text{--}1.546$, $n_{\epsilon} = 1.526\text{--}1.542$	[3]
Birefringence	$\delta = 0.003\text{--}0.004$ (very low)	[3]
Distinguishing Feature	Decomposes in HCl, leaving gelatinous silica.	[3]

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References

- 1. Nepheline syenite - Wikipedia [en.wikipedia.org]
- 2. Nepheline Syenite [geology.arkansas.gov]
- 3. Nepheline - Wikipedia [en.wikipedia.org]
- 4. Nepheline syenite | Mineral Composition, Igneous Rock | Britannica [britannica.com]

- 5. mindat.org [mindat.org]
- 6. mdpi.com [mdpi.com]
- 7. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 8. researchgate.net [researchgate.net]
- 9. Nepheline Mineral Data [webmineral.com]
- 10. [PDF] NEPHELINE: STRUCTURE OF THREE SAMPLES FROM THE BANCROFT AREA, ONTARIO, OBTAINED USING SYNCHROTRON HIGH-RESOLUTION POWDER X-RAY DIFFRACTION | Semantic Scholar [semanticscholar.org]
- 11. Nepheline Syenite — Clay Matters [claymatters.com.au]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 15. researchgate.net [researchgate.net]
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